

Essential Safety and Logistical Information for Handling 2-Benzylcyclopentanone

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Compound of Interest

Compound Name: 2-Benzylcyclopentanone

Cat. No.: B1335393

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **2-Benzylcyclopentanone**, including detailed operational and disposal plans.

Chemical Identifier:

- Name: **2-Benzylcyclopentanone**
- CAS Number: 2867-63-2
- Molecular Formula: C₁₂H₁₄O
- Molecular Weight: 174.24 g/mol [1]

Hazard Identification and GHS Classification

2-Benzylcyclopentanone is classified as a hazardous substance. The following table summarizes its GHS classifications based on available data.[1][2]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[1]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[1] [2]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[1][2]
Specific target organ toxicity, single exposure; Respiratory tract irritation	3	H335: May cause respiratory irritation[1][2]

Signal Word: Warning

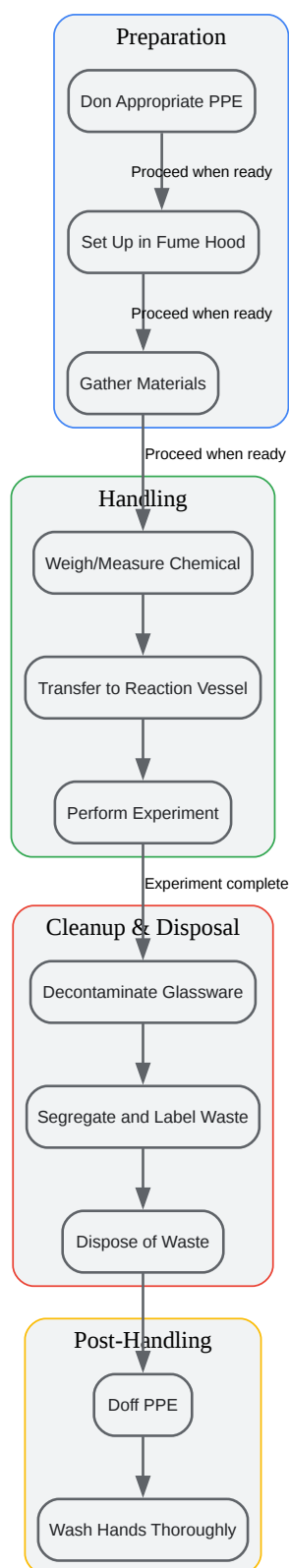
Personal Protective Equipment (PPE)

Due to the identified hazards, the following personal protective equipment is mandatory when handling **2-Benzylcyclopentanone**.

Protection Type	Recommended Equipment	Specifications
Eye and Face Protection	Safety goggles	Tight-sealing safety goggles are essential to prevent eye contact. ^[3] A face shield should be used when there is a risk of splashing.
Hand Protection	Chemical-resistant gloves	Wear suitable impervious gloves. ^[3] Nitrile or neoprene gloves are generally recommended for handling ketones. Always check the glove manufacturer's compatibility chart.
Skin and Body Protection	Protective clothing	A lab coat is mandatory. For larger quantities or procedures with a high risk of splashing, a chemical-resistant apron and boots should be worn. ^[3]
Respiratory Protection	Use in a well-ventilated area	Work should be conducted in a fume hood to minimize inhalation of vapors. If a fume hood is not available or if exposure limits are exceeded, a NIOSH-approved respirator with organic vapor cartridges is required. ^{[4][5]}

Operational Plan for Safe Handling

A systematic approach to handling **2-Benzylcyclopentanone** is crucial for minimizing risks. The following workflow outlines the key steps from preparation to post-handling procedures.



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Figure 1. Workflow for Safe Handling of **2-Benzylcyclopentanone**.

Step-by-Step Handling Protocol:

- Preparation:
 - Before handling, ensure you are wearing the appropriate PPE as detailed in the table above.
 - All work with **2-Benzylcyclopentanone** should be conducted in a certified chemical fume hood to minimize inhalation exposure.[\[6\]](#)
 - Ensure all necessary equipment (e.g., glassware, stir plates, spill kits) is clean, in good working order, and readily accessible.
- Handling:
 - When weighing or measuring, do so carefully to avoid generating dust or splashes.
 - Use appropriate tools (e.g., spatula, pipette) for transferring the chemical.
 - Keep containers of **2-Benzylcyclopentanone** tightly closed when not in use to prevent the release of vapors.[\[7\]](#)
 - Avoid contact with skin and eyes.[\[6\]](#) In case of accidental contact, follow the first-aid measures outlined below.
- First-Aid Measures:
 - If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[6\]](#)
 - In Case of Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. If skin irritation persists, seek medical attention.[\[7\]](#)
 - In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[\[7\]](#)

- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[6]

Disposal Plan

Proper disposal of **2-Benzylcyclopentanone** and its containers is critical to prevent environmental contamination and ensure compliance with regulations.

Waste Segregation and Labeling:

- Liquid Waste: Collect all waste solutions containing **2-Benzylcyclopentanone** in a designated, sealed, and properly labeled container. The label should clearly state "Hazardous Waste" and list the chemical contents.
- Solid Waste: Any contaminated materials such as gloves, paper towels, or pipette tips should be collected in a separate, sealed, and labeled hazardous waste container.
- Empty Containers: "Empty" containers may still retain product residue and should be treated as hazardous waste. Do not reuse empty containers.

Disposal Procedure:

- Segregate Waste: At the point of generation, separate liquid waste, solid waste, and empty containers into their respective designated waste containers.
- Label Containers: Ensure all waste containers are clearly and accurately labeled with their contents.
- Storage: Store waste containers in a designated satellite accumulation area that is secure and away from incompatible materials.
- Final Disposal: Dispose of all waste through your institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal contractor.[7] Do not dispose of **2-Benzylcyclopentanone** down the drain or in regular trash.[6]

By adhering to these safety and logistical protocols, researchers can minimize the risks associated with handling **2-Benzylcyclopentanone** and maintain a safe laboratory environment.

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